

A Technical Guide to the Safety Profile of 2-Methoxyethyl p-toluenesulfonate

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Compound of Interest

Compound Name: 2-Methoxyethyl 4-methylbenzenesulfonate

Cat. No.: B609234

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Abstract: 2-Methoxyethyl p-toluenesulfonate (CAS No. 17178-10-8) is a versatile alkylating agent and chemical intermediate used in diverse applications, including the synthesis of pharmaceuticals, dyes, and surfactants.^{[1][2]} While valuable in organic synthesis, its safe handling is predicated on a thorough understanding of its chemical properties and toxicological profile. This guide provides an in-depth overview of its hazards, exposure control measures, and emergency procedures. It summarizes key safety data in accordance with the Globally Harmonized System (GHS), outlines standard experimental protocols for hazard assessment, and presents logical workflows for safe laboratory practices.

Chemical and Physical Properties

2-Methoxyethyl p-toluenesulfonate is a colorless to almost colorless clear liquid.^{[3][4][5]} A comprehensive summary of its key physical and chemical properties is presented below, providing essential data for handling and storage considerations.

Property	Value	Source(s)
CAS Number	17178-10-8	[1][3][4][6]
Molecular Formula	C ₁₀ H ₁₄ O ₄ S	[1][3][4][7]
Molecular Weight	230.28 g/mol	[1][3][4][7]
Appearance	Colorless to almost colorless clear liquid	[3][4][5]
Melting Point	10 °C	[1]
Boiling Point	141 °C @ 0.2 mmHg	[1][4]
Density	1.21 g/cm ³	[1]
Flash Point	161.8 °C	[1]
Refractive Index	1.5100 - 1.5120	[1][4]
Vapor Pressure	0.000135 mmHg @ 25°C	[1]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 2-Methoxyethyl p-toluenesulfonate is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system, and it is considered harmful if swallowed.

GHS Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

GHS Label Elements:

- Pictogram:
- Signal Word: Warning
- Precautionary Statements (selected):
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Profile

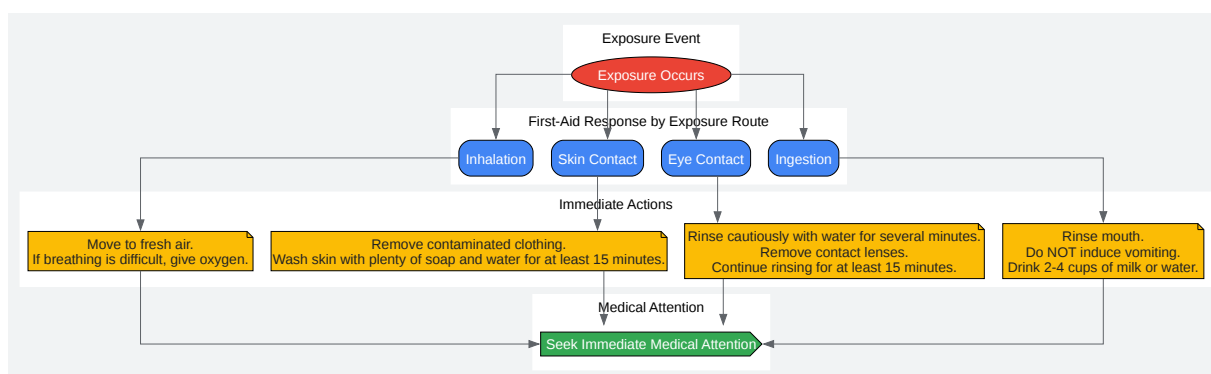
The primary routes of occupational exposure are inhalation, ingestion, and direct contact with skin and eyes.^[6]

- Acute Effects:
 - Inhalation: May cause irritation to the respiratory tract, leading to symptoms such as coughing and shortness of breath.^{[6][8]}
 - Skin Contact: Causes skin irritation, characterized by redness and discomfort.^{[6][8]}
 - Eye Contact: Causes serious eye irritation, which can result in redness, pain, and watering.^{[6][8]}
 - Ingestion: Harmful if swallowed and may cause irritation of the gastrointestinal tract.^{[6][8]}

- Chronic Effects: Information on the long-term effects of exposure is limited. No data was available to classify the substance as a carcinogen or mutagen.[6]

Emergency and First-Aid Procedures

Prompt and appropriate action is critical in the event of accidental exposure. The following diagram outlines the recommended first-aid workflow.



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First-Aid Response Workflow

Safe Handling and Personal Protection

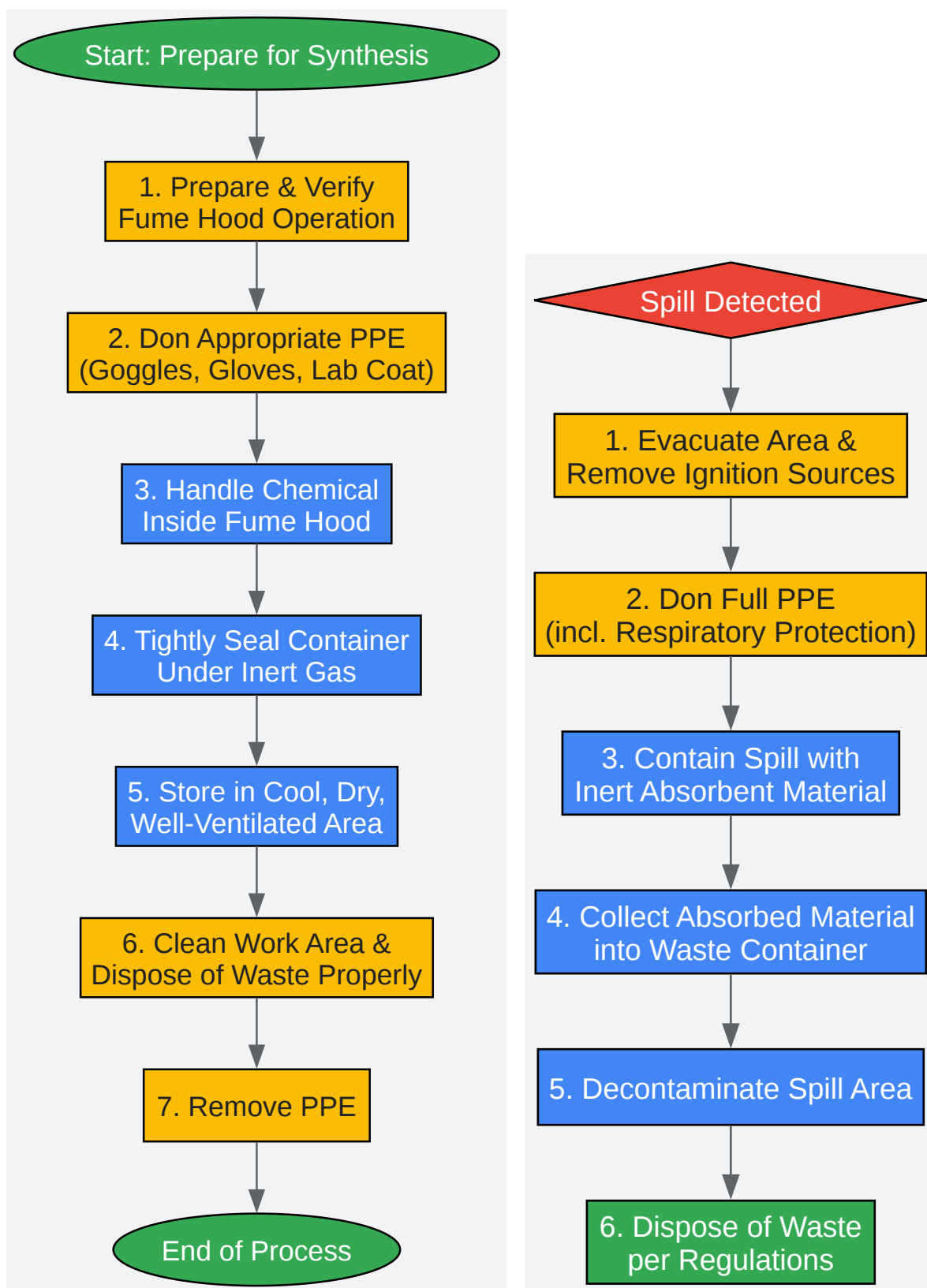
Adherence to strict laboratory protocols is essential to minimize exposure risk. This includes the use of appropriate engineering controls and personal protective equipment (PPE).

Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[9\]](#) Eyewash stations and safety showers must be readily accessible.[\[8\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield conforming to EN166 or OSHA 29 CFR 1910.133.[\[6\]](#)[\[10\]](#)
- Skin Protection: Use chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and an apron.[\[6\]](#)
- Respiratory Protection: Generally not required with adequate ventilation. If vapors or mists are generated, use a NIOSH/MSHA-approved respirator.[\[6\]](#)

The following diagram illustrates a standard workflow for handling the chemical in a laboratory setting.



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